

Head-to-head comparison of DK-PGD2 and other CRTH2 agonists

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Compound of Interest

Compound Name:

13,14-Dihydro-15-keto

prostaglandin D2

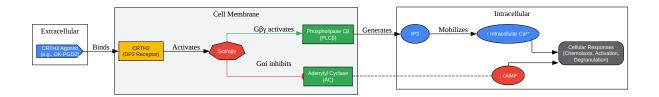
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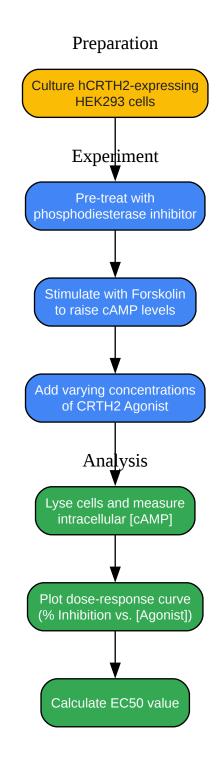
The CRTH2 Signaling Pathway

Activation of the CRTH2 receptor by an agonist like DK-PGD2 initiates a signaling cascade through a pertussis toxin-sensitive $G\alpha i/o$ protein.[10] This leads to two primary downstream effects: the inhibition of adenylyl cyclase, which decreases intracellular cyclic AMP (cAMP) levels, and the activation of phospholipase $C\beta$ (PLC β) by the $G\beta\gamma$ subunit, which generates inositol triphosphate (IP3) and mobilizes Ca2+ from intracellular stores.[5] This increase in intracellular calcium is linked to immune cell activation, chemotaxis, and degranulation.[5]









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